

# Synthesis of Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate: A Technical Guide

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## Compound of Interest

Compound Name: *Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate*

Cat. No.: *B599876*

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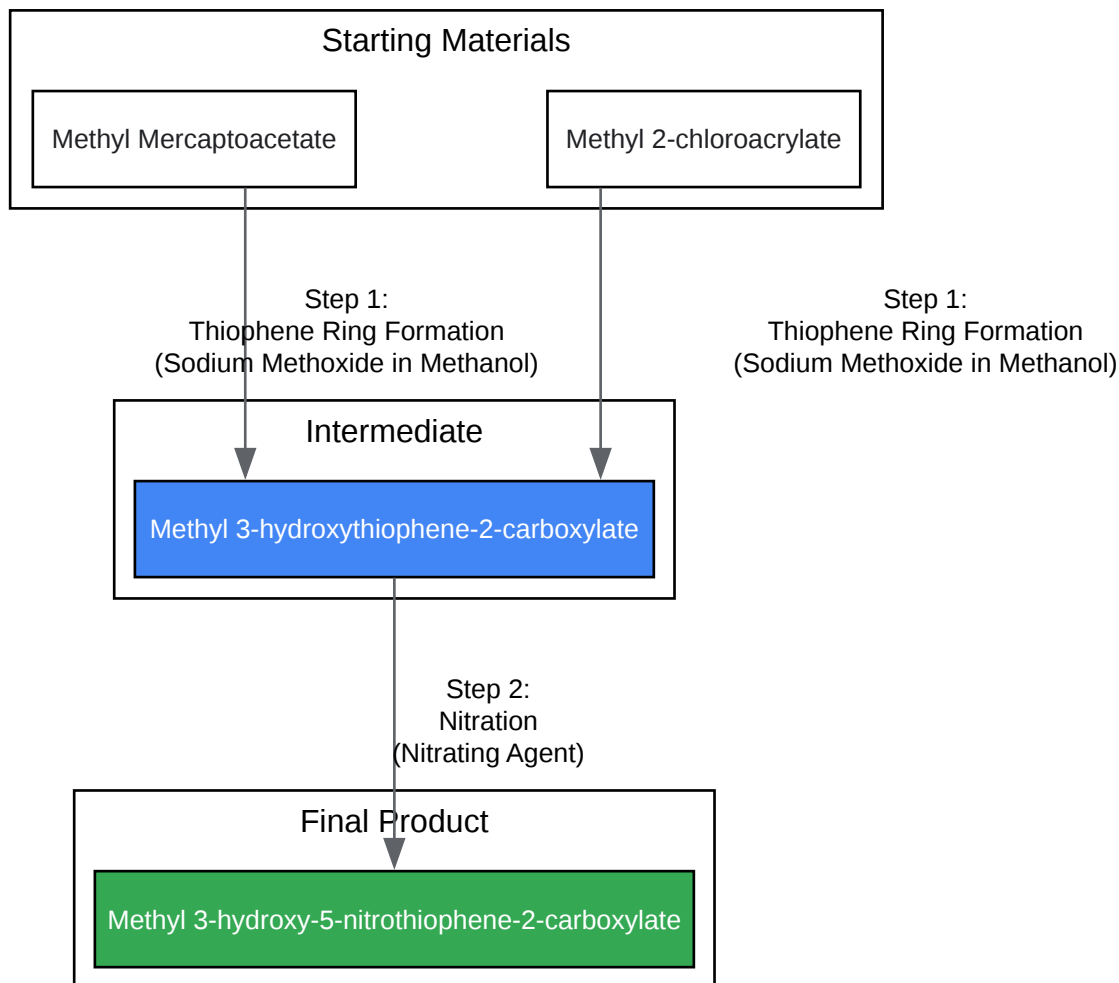
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of a proposed synthetic pathway for **Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate**, a substituted thiophene derivative of interest in medicinal chemistry and materials science. Due to the limited availability of a direct, one-pot synthesis in the current literature, this document outlines a rational, multi-step approach based on established chemical transformations of thiophene precursors.

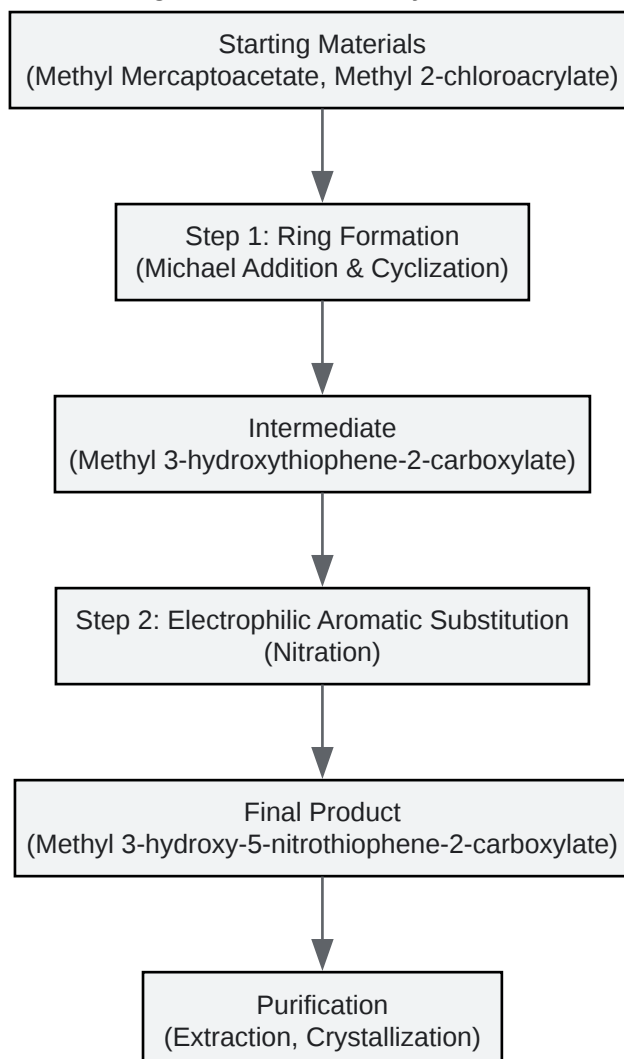
## Proposed Synthetic Pathway

The synthesis of **Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate** can be envisioned through a two-step process, commencing with the synthesis of a key intermediate, Methyl 3-hydroxythiophene-2-carboxylate, followed by a regioselective nitration.

## Proposed Synthesis of Methyl 3-hydroxy-5-nitrothiophene-2-carboxylate



## Logical Flow of the Synthesis



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